Analytical techniques for "3-(4-Formylphenyl)-5-hydroxybenzoic acid" characterization

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Compound of Interest

Compound Name:	*3-(4-Formylphenyl)-5-hydroxybenzoic acid*
CAS No.:	*1261980-07-7*
Cat. No.:	*B6397010*

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An in-depth analytical characterization of **3-(4-Formylphenyl)-5-hydroxybenzoic acid** requires a multi-modal approach. As a highly functionalized biphenyl derivative, this molecule presents unique analytical challenges: it possesses an acidic carboxylic group, a weakly acidic phenolic hydroxyl, a reactive electrophilic aldehyde, and an extended conjugated π -system.

The following application note outlines the authoritative protocols for the structural elucidation, mass profiling, and chromatographic purity assessment of this compound.

Analytical Strategy & Workflow

The characterization strategy is designed to orthogonally validate the molecule's structural connectivity and purity. Because the molecule lacks bulky ortho-substituents at the biaryl linkage, it does not exhibit atropisomerism at room temperature. It will present as a single, time-averaged conformer, which simplifies spectroscopic interpretation but requires high-resolution techniques to differentiate the highly similar aromatic proton environments.

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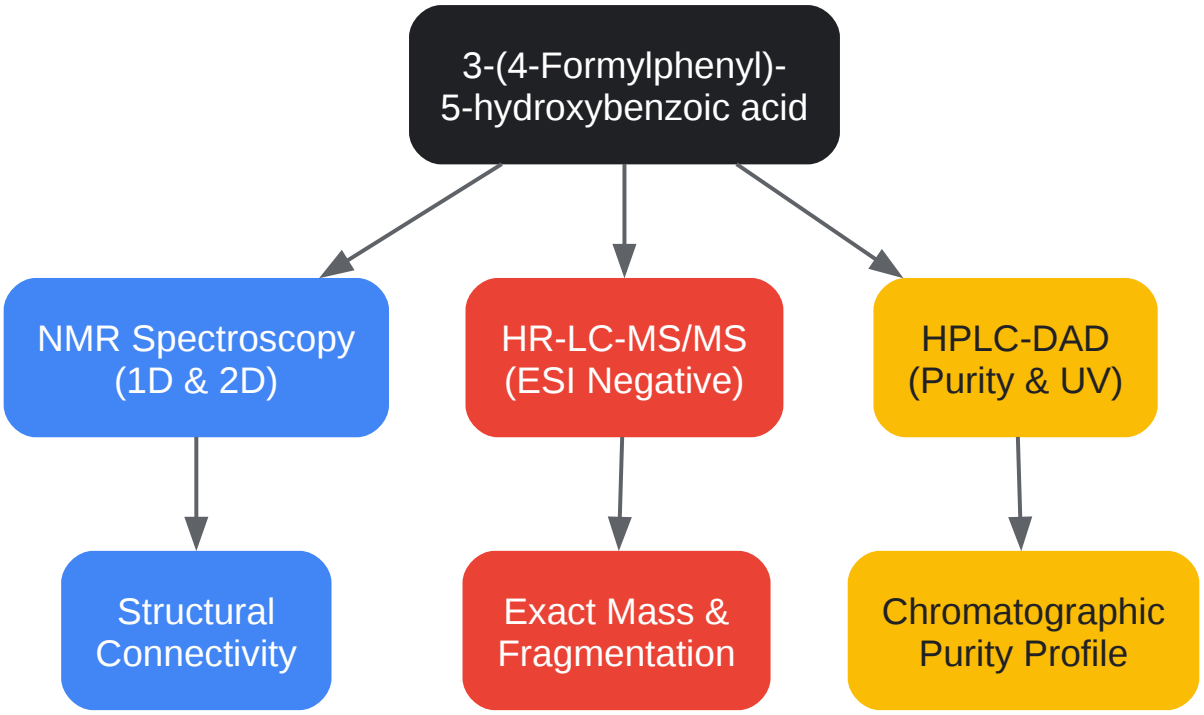

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Caption: Analytical workflow for the comprehensive characterization of the target biphenyl derivative.

Protocol 1: Structural Elucidation via High-Resolution NMR

Causality of Experimental Design: Deuterated dimethyl sulfoxide (DMSO- d6) is strictly preferred over Chloroform- d (CDCl3) for this analyte. The rigid biphenyl system, coupled with the extensive hydrogen-bonding network of the carboxylic and phenolic groups, renders the molecule highly polar. DMSO- d6not only ensures complete dissolution but also slows down the chemical exchange of the -OH and -COOH protons, allowing them to be clearly observed as distinct broad singlets in the 1 H spectrum.

Self-Validating System: To ensure quantitative reliability, the protocol utilizes a 90-degree pulse calibration prior to acquisition. The residual solvent peak of DMSO- d6(2.50 ppm for 1 H, 39.52 ppm for 13 C) acts as an internal lock and calibration standard, ensuring chemical shift accuracy without the need for external TMS spiking.

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Step-by-Step Methodology

- Sample Preparation: Dissolve 15 mg of the analyte in 0.6 mL of anhydrous DMSO- d6. Transfer to a standard 5 mm precision NMR tube.
- Instrument Tuning: Insert the sample into a 400 MHz (or higher) NMR spectrometer. Lock the magnetic field to the deuterium frequency of DMSO. Tune and match the probe to the 1 H and 13 C frequencies.
- 1D 1 H Acquisition: Acquire 16–32 scans with a relaxation delay (D1) of 2 seconds to ensure complete relaxation of the aldehyde and carboxylic protons.
- 2D HMBC Acquisition: To definitively link the 4-formylphenyl ring to the 5-hydroxybenzoic acid core, acquire a Heteronuclear Multiple Bond Correlation (HMBC) spectrum. Look for the critical 3JCHcross-peak between the protons of the 4-formylphenyl ring and the C3 carbon of the benzoic acid ring.

Table 1: Expected 1 H NMR Chemical Shifts (in DMSO- d6)

Proton Environment	Multiplicity	Expected Shift (ppm)	Integration	Assignment
-CHO (Aldehyde)	Singlet (s)	9.9 - 10.1	1H	Formyl proton
-OH (Phenol)	Broad Singlet (br s)	9.5 - 10.0	1H	Phenolic hydroxyl
Ar-H (Ring B, ortho to CHO)	Doublet (d), J≈8 Hz	7.9 - 8.1	2H	AA'BB' system
Ar-H (Ring B, meta to CHO)	Doublet (d), J≈8 Hz	7.7 - 7.9	2H	AA'BB' system
Ar-H (Ring A)	Multiplet / Doublets	7.2 - 7.6	3H	1,3,5-substituted ring
-COOH (Carboxylic)	Broad Singlet (br s)	12.5 - 13.0	1H	Acidic proton

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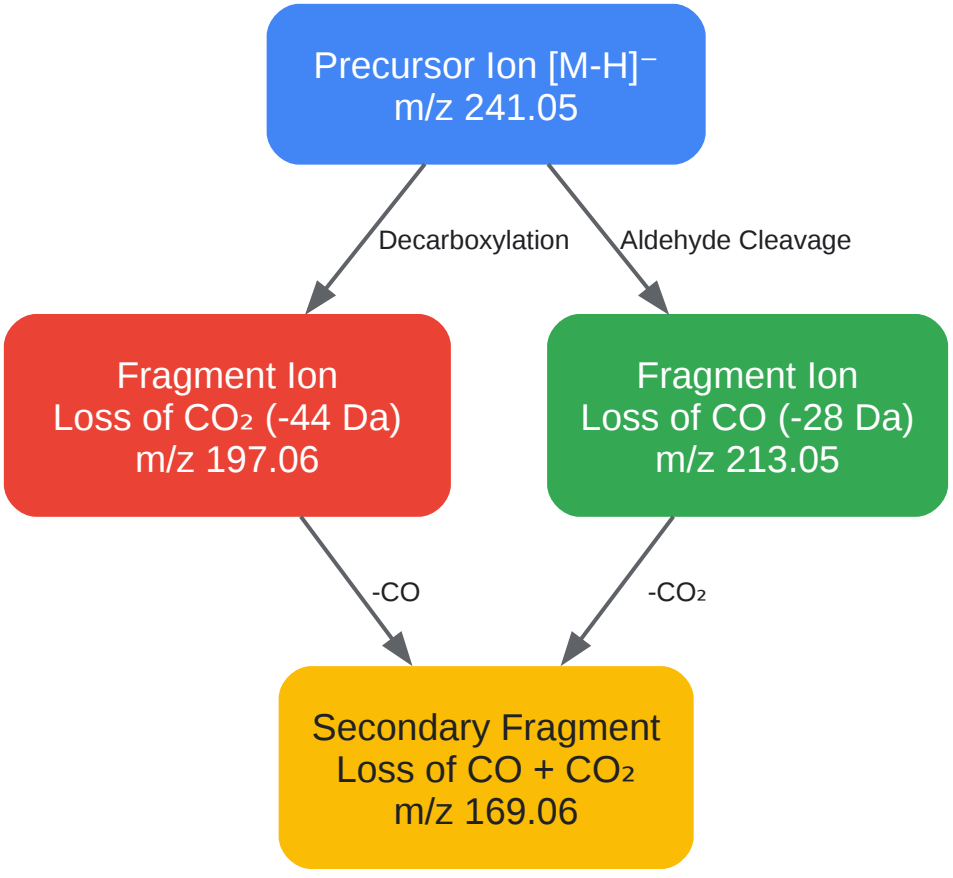
Protocol 2: Molecular Weight & Fragmentation via HR-LC-MS/MS

Causality of Experimental Design: Electrospray Ionization (ESI) in negative mode is the gold standard for phenolic acids[1]. The carboxylic acid moiety (pKa ≈ 4.0) readily deprotonates to form a highly stable [M−H]− precursor ion. During Collision-Induced Dissociation (CID), phenolic acids characteristically undergo a neutral loss of carbon dioxide (CO2, 44 Da)[2]. Furthermore, the formyl group will drive a secondary neutral loss of carbon monoxide (CO, 28 Da).

Self-Validating System: Mass accuracy is continuously monitored using an internal lock-mass calibrant (e.g., Leucine Enkephalin, m/z 554.2615 in negative mode) infused post-column. This ensures the mass error remains below 5 ppm throughout the run, validating the empirical formula assignments.



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Caption: Proposed ESI- MS/MS collision-induced dissociation (CID) fragmentation pathway.

Step-by-Step Methodology

- Sample Preparation: Dilute the analyte to 1 μ g/mL in Methanol:Water (50:50, v/v).
- Ion Source Optimization: Set the ESI capillary voltage to 2.5 kV (negative mode). Set the desolvation temperature to 350°C and desolvation gas flow to 800 L/hr.
- MS1 Acquisition: Scan from m/z 100 to 500. Identify the [M−H]− precursor at m/z 241.05.
- MS/MS (CID) Acquisition: Isolate m/z 241.05 in the quadrupole. Apply a collision energy ramp of 15–35 eV using Argon as the collision gas to generate the fragment profile.

Table 2: LC-MS/MS Diagnostic Ions (Negative Mode)

Ion Species	Formula	Exact Mass (m/z)	Relative Abundance	Diagnostic Significance
[M−H]−	C14H9O4−	241.050	100% (Base Peak)	Confirms intact molecular weight
[M−H−CO2]−	C13H9O2−	197.060	High	Neutral loss of 44 Da (Carboxylic acid)
[M−H−CO]−	C13H9O3−	213.055	Medium	Neutral loss of 28 Da (Aldehyde)
[M−H−CO2−CO]−	C12H9O−	169.065	Low-Medium	Sequential cleavage of both groups

Protocol 3: Chromatographic Purity Assessment via HPLC-DAD

Causality of Experimental Design: A core challenge in analyzing multi-functional phenolic acids is secondary interactions with residual silanols on the stationary phase, which leads to severe

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peak tailing[3]. By buffering the mobile phase with 0.1% Formic Acid (pH ≈ 2.7), we ensure the carboxylic acid remains fully protonated and neutral. Furthermore, a Biphenyl stationary phase is highly recommended over standard C18 columns. The Biphenyl column provides orthogonal selectivity by leveraging π−π interactions with the conjugated biphenyl core of the analyte, resulting in superior resolution from structurally similar synthetic impurities[4].

Self-Validating System: This protocol incorporates a mandatory System Suitability Test (SST). Prior to sample injection, a blank (diluent) is run to confirm the absence of ghost peaks. Subsequently, an SST solution containing the analyte and a known related standard (e.g., 4-hydroxybenzoic acid) is injected to verify resolution ($Rs>2.0$) and peak symmetry (Tailing factor $Tf<1.5$). The analytical sequence only proceeds if the SST passes.

Step-by-Step Methodology

- Mobile Phase Preparation:
  - Mobile Phase A: 0.1% Formic Acid in LC-MS grade Water.
  - Mobile Phase B: 0.1% Formic Acid in LC-MS grade Acetonitrile.
- Column Installation: Install a Kinetex Biphenyl column (150 x 4.6 mm, 2.6 µ m) and maintain the column compartment at 35°C to reduce system backpressure and improve mass transfer.
- Detector Settings: Set the Diode Array Detector (DAD) to monitor 254 nm (universal aromatic absorbance) and 280 nm (optimal for phenolic/extended conjugation systems).
- Execution: Inject 5 µ L of the sample (prepared at 0.5 mg/mL in initial mobile phase conditions) and execute the gradient program below.

Table 3: HPLC Gradient Program

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Time (min)	% Mobile Phase A	% Mobile Phase B	Flow Rate (mL/min)
0.0	95	5	1.0
2.0	95	5	1.0
12.0	10	90	1.0
15.0	10	90	1.0
15.1	95	5	1.0
20.0	95	5	1.0

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